

Application Notes and Protocols for AB-680 in Mouse Models

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Compound of Interest

Compound Name: AB-680

Cat. No.: B605076

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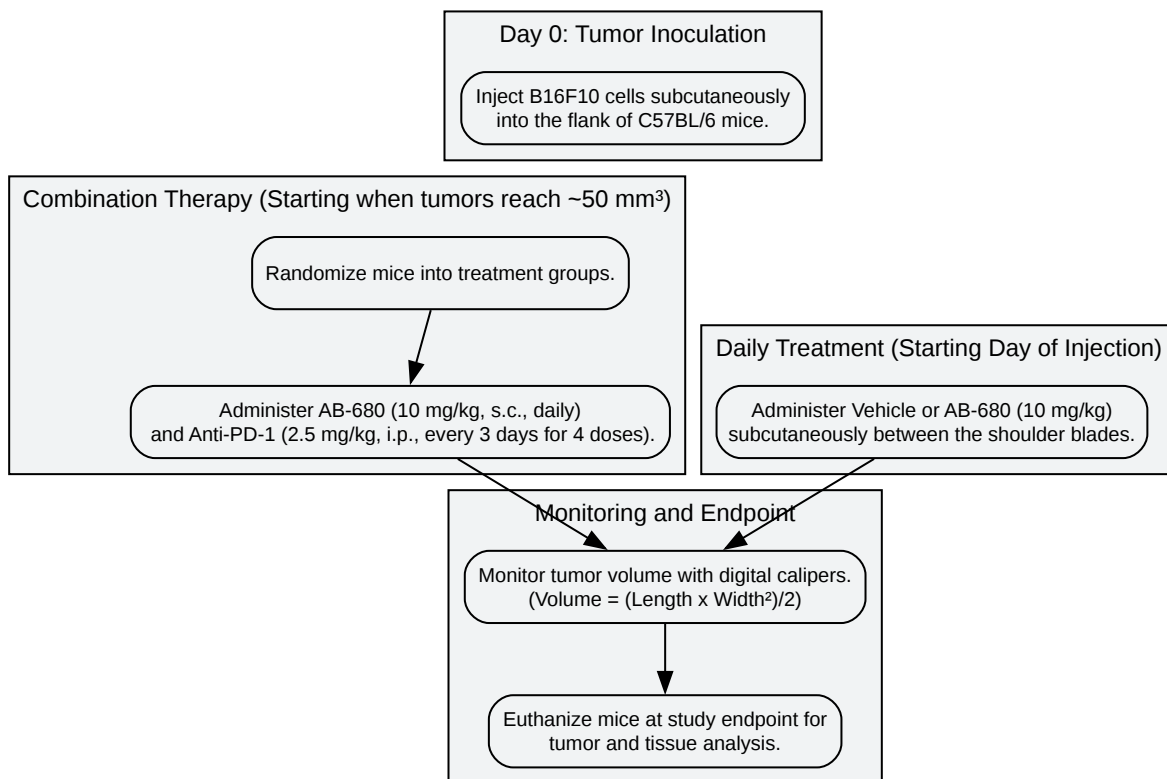
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the dosing and administration of **AB-680**, a potent and selective small-molecule inhibitor of the ectonucleotidase CD73, in preclinical mouse models of cancer.

Mechanism of Action

AB-680 is a reversible and selective inhibitor of CD73, the key enzyme responsible for the conversion of extracellular adenosine monophosphate (AMP) to adenosine.^[1] In the tumor microenvironment (TME), high levels of adenosine suppress the activity of immune cells, such as CD8+ T cells and Natural Killer (NK) cells, thereby promoting tumor growth and metastasis.^{[1][2]} By blocking CD73, **AB-680** reduces the concentration of immunosuppressive adenosine in the TME. This restores the function of anti-tumor immune cells and enhances the immune response against cancer.^{[1][2]}

The signaling pathway targeted by **AB-680** is depicted below:



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References

- 1. arcusbio.com [arcusbio.com]
- 2. Discovery of AB680: A Potent and Selective Inhibitor of CD73 - PubMed [pubmed.ncbi.nlm.nih.gov]

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